

Application Notes and Protocols for Entonox Administration in Rodent Studies

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Compound of Interest

Compound Name: Entonox

Cat. No.: B1195665

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Introduction

Entonox, a homogenous gas mixture of 50% nitrous oxide (N₂O) and 50% oxygen (O₂), is a well-established analgesic and anesthetic agent. Its rapid onset and offset of action make it a valuable tool for short, minimally invasive procedures in human medicine. In rodent research, nitrous oxide is often used as an adjunct to other inhalant anesthetics to accelerate induction, a phenomenon known as the "second gas effect". This document provides a detailed protocol for the administration of a 50:50 nitrous oxide and oxygen mixture for anesthesia in rodent studies, drawing upon general principles of rodent anesthesia and available data on nitrous oxide use.

Data Presentation: Physiological Parameters

Maintaining normal physiological parameters is critical for animal welfare and the validity of experimental data. The following tables summarize key physiological values for adult rats and mice under anesthesia.

Table 1: Physiological Parameters for Anesthetized Rats

Parameter	Normal Range Under Anesthesia
Heart Rate	250 - 400 beats per minute
Respiratory Rate	60 - 90 breaths per minute[1]
Core Body Temperature	35.9°C - 37.5°C (96.6°F - 99.5°F)[2][3]
Oxygen Saturation (SpO ₂)	>95%[1]

Table 2: Physiological Parameters for Anesthetized Mice

Parameter	Normal Range Under Anesthesia
Heart Rate	400 - 600 beats per minute
Respiratory Rate	80 - 120 breaths per minute[1]
Core Body Temperature	36.0°C - 38.0°C (96.8°F - 100.4°F)[4]
Oxygen Saturation (SpO ₂)	>95%[1]

Experimental Protocols

This section outlines the detailed methodology for the administration of a 50:50 nitrous oxide and oxygen mixture for anesthesia in rodent studies.

Materials

- Compressed gas cylinders of medical-grade nitrous oxide and oxygen
- Gas blender or a pre-mixed cylinder of 50% N₂O and 50% O₂ (**Entonox**)
- Calibrated precision vaporizer (if using separate gases) and anesthetic machine
- Induction chamber
- Appropriately sized nose cone for the animal
- Active anesthetic gas scavenging system

- Monitoring equipment: rectal thermometer, pulse oximeter, and electrocardiogram (ECG) monitor.
- Heat support system (e.g., circulating warm water blanket)
- Ophthalmic ointment
- Sterile subcutaneous fluids (e.g., 0.9% saline)

Pre-Anesthetic Preparation

- Animal Acclimation: Ensure animals have had an adequate acclimation period (at least 3 days) upon arrival to the facility before any procedures.[\[2\]](#)[\[5\]](#)
- Fasting: Fasting is not generally required for rodents. If necessary for the specific study, it should be limited to 2-3 hours for rats and mice, and water should not be restricted.[\[2\]](#)[\[5\]](#)
- Equipment Check:
 - Ensure the anesthetic machine is functioning correctly and the scavenging system is active.
 - Verify that the gas cylinders have adequate pressure.
 - Calibrate monitoring equipment as per the manufacturer's instructions.
- Prepare the Anesthetic Circuit:
 - Connect the gas source to the anesthetic machine.
 - Set the gas mixture to 50% nitrous oxide and 50% oxygen.
 - Connect the fresh gas outlet to the induction chamber.

Anesthetic Induction

- Weigh the Animal: Accurately weigh the animal to determine appropriate fluid and drug dosages if needed.

- **Place in Induction Chamber:** Place the animal in the pre-warmed induction chamber.[\[1\]](#)
- **Gas Flow Rate:** Set the oxygen flow rate to 1-2 L/min for the induction chamber.[\[1\]](#)
- **Induce Anesthesia:** Introduce the 50% N₂O / 50% O₂ mixture into the chamber. Observe the animal closely for loss of the righting reflex, which typically occurs within 2-5 minutes.
- **Remove from Chamber:** Once the animal is induced, turn off the gas flow to the chamber and flush it with oxygen for 2-3 minutes to remove waste gas.[\[1\]](#) Promptly remove the animal from the chamber.

Anesthetic Maintenance

- **Transfer to Nose Cone:** Immediately place the animal's snout into an appropriately sized nose cone connected to the anesthetic circuit.
- **Gas Flow Rate:** Reduce the oxygen flow rate to 0.5-1 L/min for maintenance.[\[1\]](#)
- **Maintain Anesthesia:** Continue the administration of the 50% N₂O / 50% O₂ mixture.
- **Supportive Care:**
 - Apply ophthalmic ointment to both eyes to prevent corneal drying.[\[6\]](#)
 - Place the animal on a heat support system to maintain core body temperature.[\[1\]](#)
 - Administer warmed subcutaneous fluids (5-10 ml/kg) to maintain hydration, especially for procedures longer than 30 minutes.

Monitoring

Continuous monitoring of the animal's physiological status is crucial throughout the anesthetic period.[\[7\]](#)

- **Anesthetic Depth:** Assess the depth of anesthesia every 5-15 minutes by checking for a lack of pedal withdrawal reflex (toe pinch).[\[6\]](#)[\[8\]](#)

- **Physiological Parameters:** Continuously monitor and record heart rate, respiratory rate, oxygen saturation, and core body temperature at least every 15 minutes.[6][8]
- **Mucous Membrane Color:** Check the color of the mucous membranes (e.g., paws, ears); they should remain pink.[3][6]

Recovery

- **Discontinue Anesthetic:** Turn off the nitrous oxide supply and continue to administer 100% oxygen for 5-10 minutes to facilitate the washout of the anesthetic gas and prevent diffusion hypoxia.
- **Recovery Environment:** Place the animal in a clean, pre-warmed cage.[1] Use paper towels or similar bedding to prevent inhalation of loose bedding material.[6]
- **Monitoring During Recovery:** Monitor the animal continuously until it has regained its righting reflex and is ambulatory.[2][4]
- **Supportive Care:**
 - Continue to provide heat support until the animal is fully recovered.[6]
 - Provide easy access to food and a water source on the cage floor.[2]
- **Return to Housing:** Once fully recovered, the animal can be returned to its home cage.

Contraindications and Adverse Effects

Contraindications

The use of nitrous oxide is contraindicated in the following situations:

- **Pneumothorax or other air-filled cavities:** Nitrous oxide can diffuse into these spaces, causing them to expand.[5][9]
- **Vitamin B12 Deficiency:** Nitrous oxide can inactivate vitamin B12, which may lead to neurological complications with prolonged exposure.[9][10]

- Pregnancy: Nitrous oxide may have teratogenic effects, especially during the first trimester. [5]
- Pulmonary Hypertension: Nitrous oxide can increase pulmonary vascular resistance.[9]

Potential Adverse Effects

- Neurotoxicity: Prolonged exposure to high concentrations of nitrous oxide has been shown to cause neuronal cell death in rats.[1][7] It is recommended to limit the duration of anesthesia.
- Postoperative Nausea and Vomiting (PONV): While more commonly reported in humans, the possibility of PONV should be considered in rodents.[5]
- Diffusion Hypoxia: At the end of the procedure, rapid diffusion of nitrous oxide from the blood into the alveoli can dilute alveolar oxygen. Administering 100% oxygen during recovery mitigates this risk.

Visualization of Experimental Workflow and Signaling Pathway

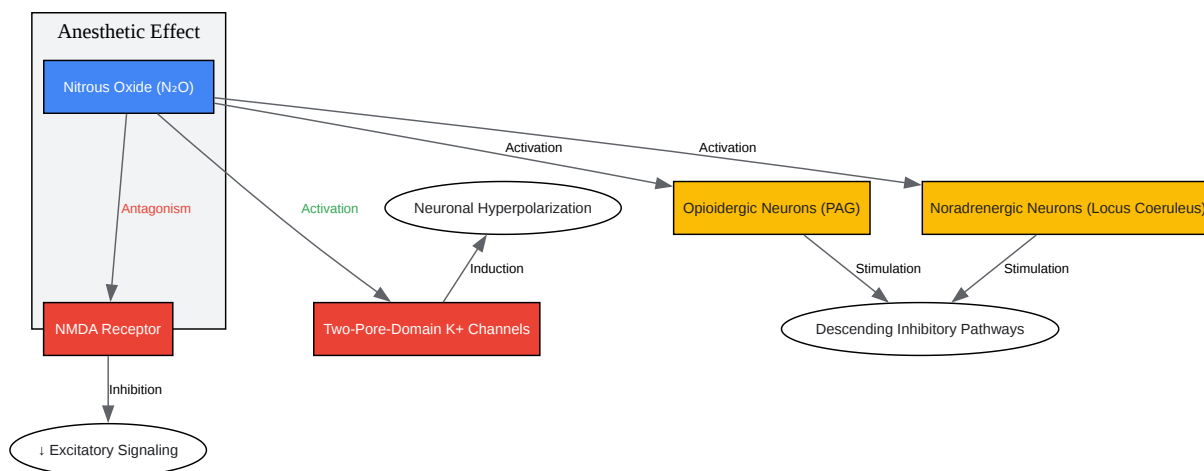
Experimental Workflow



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Caption: Experimental workflow for **Entonox** administration in rodents.

Signaling Pathway of Nitrous Oxide



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